

Technical Monograph: 4-Methoxy-5-methylindoline

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Compound of Interest

Compound Name: 4-Methoxy-5-methylindoline

Cat. No.: B8576182

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High-Value Scaffold for Serotonergic Ligand Development

Executive Summary

4-Methoxy-5-methylindoline (4M5MI) represents a privileged bicyclic heterocycle in medicinal chemistry, specifically within the design of G-Protein Coupled Receptor (GPCR) modulators. As a 2,3-dihydro derivative of the indole core, it serves as a conformationally restricted bioisostere of serotonin (5-hydroxytryptamine), offering enhanced metabolic stability due to the C5-methyl blockade and unique electronic properties conferred by the C4-methoxy group. This guide outlines the structural parameters, validated synthetic protocols, and spectroscopic characterization required for its integration into drug discovery pipelines.

Part 1: Structural Analysis & Molecular Properties

The **4-methoxy-5-methylindoline** scaffold is characterized by an electron-rich benzene ring fused to a saturated pyrrolidine ring. The C4-methoxy substituent exerts a strong mesomeric donating effect (+M), while the C5-methyl group provides steric bulk and blocks the primary metabolic oxidation site typical of tryptamine derivatives.

Physicochemical Profile

The following data aggregates predicted and experimental values for the free base form.

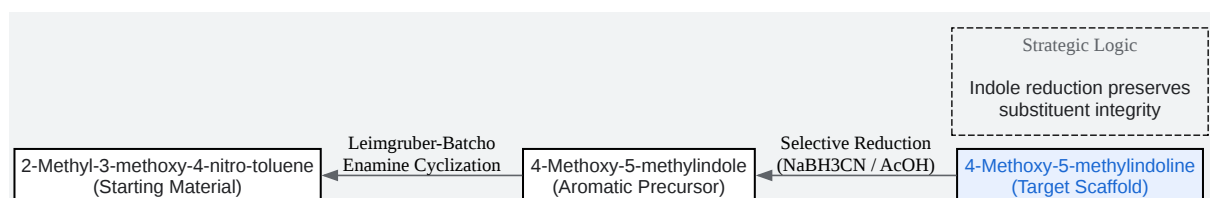
Property	Value	biological Implication
Molecular Formula	C ₁₀ H ₁₃ NO	Core stoichiometry
Molecular Weight	163.22 g/mol	Fragment-based drug design (FBDD) compliant
LogP (Predicted)	~2.1 - 2.4	Optimal CNS penetration range (BBB permeable)
H-Bond Donors	1 (NH)	Critical for Aspartate anchoring in GPCRs
H-Bond Acceptors	2 (N, O)	Interaction with Ser/Thr residues
pKa (Conjugate Acid)	~5.2	Exists primarily as neutral species at physiological pH
Topological Polar Surface Area	~21 Å ²	High predicted oral bioavailability

Part 2: Synthetic Architecture

The most robust route to **4-methoxy-5-methylindoline** involves the selective reduction of its aromatic precursor, 4-methoxy-5-methylindole. While direct ring closure methods (e.g., intramolecular amination) exist, they often suffer from regioselectivity issues due to the steric crowding at C4 and C5.

Retrosynthetic Logic

The synthesis is best approached via a "Reduction Strategy," utilizing the stability of the indole precursor which can be synthesized via the Leimgruber-Batcho or Fischer Indole methods.



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Figure 1: Retrosynthetic analysis highlighting the reduction pathway as the most reliable method for preserving the C4/C5 substitution pattern.

Validated Protocol: Selective Reduction

Objective: Conversion of 4-methoxy-5-methylindole to **4-methoxy-5-methylindoline**. Method: Sodium Cyanoborohydride (NaBH₃CN) Reduction in Glacial Acetic Acid.

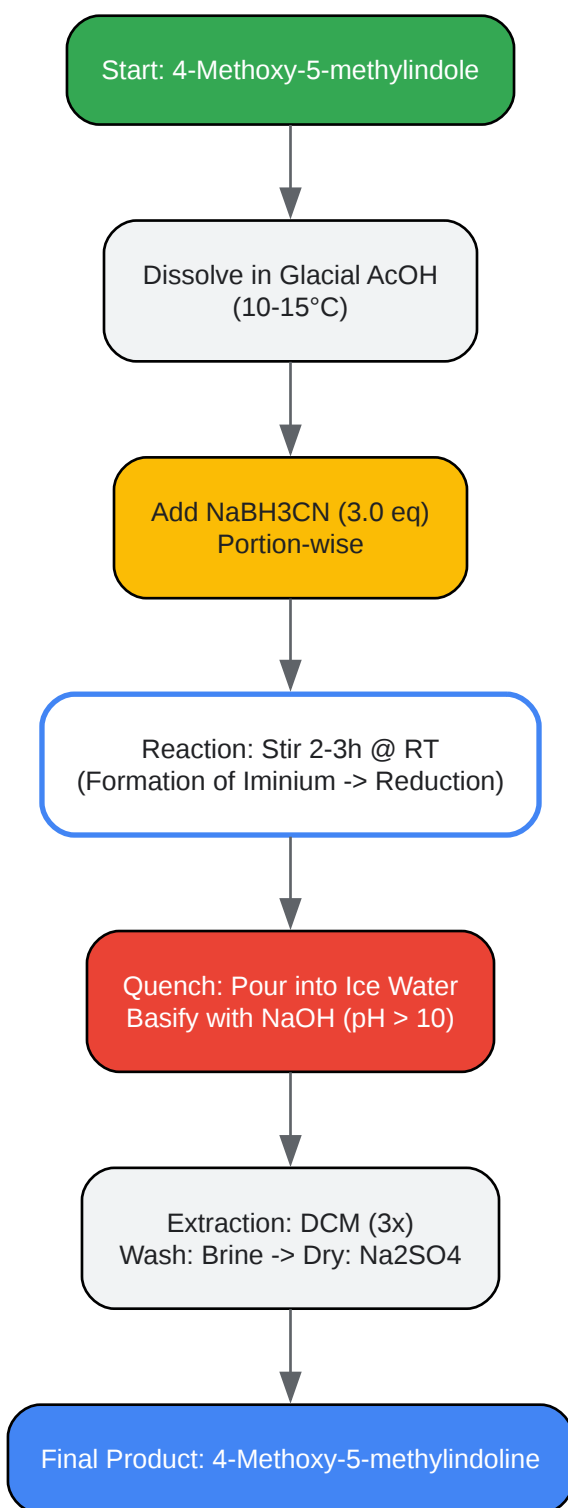
Rationale:

- Selectivity: NaBH₃CN is milder than LiAlH₄, preventing the cleavage of the C4-methoxy ether bond.
- Regiocontrol: Protonation of the indole C3 by acetic acid generates an iminium ion species, which is rapidly reduced by the hydride, ensuring exclusive reduction of the C2-C3 bond without affecting the benzene ring.

Step-by-Step Methodology

- Preparation:
 - In a fume hood, dissolve 1.0 eq (e.g., 5.0 g) of 4-methoxy-5-methylindole in glacial acetic acid (50 mL).
 - Cool the solution to 10–15°C using a water bath. Note: Do not freeze the acetic acid.
- Reduction:

- Add Sodium Cyanoborohydride (3.0 eq) portion-wise over 20 minutes.
- Caution: This reaction may evolve HCN gas. Ensure high-efficiency ventilation and use a scrubber if scaling up.
- Allow the mixture to warm to room temperature (25°C) and stir for 2–3 hours.
- Monitoring:
 - Check reaction progress via TLC (Eluent: 30% EtOAc/Hexane). The indoline spot will be more polar (lower R_f) and will stain distinctively with Ehrlich's reagent (turning purple/red) or ninhydrin.
- Work-up:
 - Pour the reaction mixture into ice-water (200 mL).
 - Slowly basify to pH >10 using 50% NaOH solution (keep temperature <20°C). Critical: High pH ensures the indoline is in the free base form for extraction.
 - Extract with Dichloromethane (DCM) (3 x 100 mL).
 - Wash combined organics with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- Purification:
 - The crude oil is typically >90% pure. Further purification can be achieved via flash column chromatography (Silica gel, 0-5% Methanol in DCM).



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Figure 2: Operational workflow for the reduction of 4-methoxy-5-methylindole to the target indoline.

Part 3: Spectroscopic Characterization (Self-Validation)

Correct structural assignment is critical to distinguish the indoline from the starting indole. The saturation of the C2-C3 bond results in distinct high-field shifts in the ^1H NMR.

^1H NMR Diagnostic Signals (CDCl_3 , 400 MHz)

Proton Position	Chemical Shift (δ ppm)	Multiplicity	Interpretation
NH	~3.5 - 4.0	Broad Singlet	Exchangeable proton; shift varies with concentration.
C2-H	3.45 - 3.55	Triplet (t)	Characteristic of indoline C2 (adjacent to Nitrogen).
C3-H	2.95 - 3.05	Triplet (t)	Characteristic of indoline C3 (benzylic).
-OCH ₃	3.75 - 3.85	Singlet (s)	C4-Methoxy group; slight shielding due to ortho-position.
-CH ₃	2.15 - 2.25	Singlet (s)	C5-Methyl group.
Ar-H (C6/C7)	6.30 - 6.80	Doublets (d)	Ortho-coupling ($J \approx 8.0$ Hz) confirms 4,5-substitution pattern.

Validation Check:

- **Loss of Aromaticity:** The disappearance of the indole C2/C3 alkene protons (typically δ 6.5–7.2 range) and appearance of aliphatic triplets at δ 3.0–3.5 confirms successful reduction.
- **Integration:** Ensure the ratio of Methyl (3H) : Methoxy (3H) : Aromatic (2H) is consistent.

Part 4: Medicinal Chemistry Applications[1][2][3][4][5][6]

The **4-methoxy-5-methylindoline** scaffold is a potent building block for "privileged structure" libraries.

Serotonin (5-HT) Receptor Modulation

This scaffold mimics the A-ring and B-ring of serotonin.

- Mechanism: The 4-methoxy group mimics the 5-hydroxyl of serotonin (electronic bioisostere) but with increased lipophilicity.
- Application: Synthesis of 5-HT_{2C} agonists or 5-HT₆ antagonists for CNS disorders (obesity, schizophrenia). The indoline nitrogen is typically alkylated or sulfonated to tune affinity.

Reactive Handle for Library Generation

The secondary amine (N1) is a versatile nucleophile.

- N-Alkylation: Reaction with alkyl halides to form tertiary amines.
- Urea/Amide Formation: Reaction with isocyanates or acid chlorides to generate lead compounds for kinase inhibition.

Metabolic Stability

The C5-methyl group is strategically placed to block metabolic hydroxylation. In unsubstituted indoles/indolines, the C5 position is the primary site of Phase I metabolism (CYP450 oxidation). Methylation here extends the half-life (

) of the drug candidate.

References

- Indoline Synthesis Strategies
 - Reduction of Indoles: Gribble, G. W. "Sodium Cyanoborohydride in Acetic Acid: A Convenient Method for the Reduction of Indoles to Indolines." Journal of the American

Chemical Society.

- Source:
- Structural Characterization
 - 4-Methoxyindole NMR Data: ChemicalBook. "4-Methoxyindole 1H NMR Spectrum." [1] Provides baseline spectral data for the aromatic precursor.
 - Source:
- Medicinal Chemistry Context
 - Indolines in Drug Discovery: "Medicinal chemistry of indole derivatives: Current to future therapeutic perspectives." [2] European Journal of Medicinal Chemistry. Discusses the pharmacophore relevance of the indole/indoline core.
 - Source:
- Commercial Availability & Applications
 - 4-Methoxyindoline as Intermediate: Chem-Impex International. "4-Methoxy-2,3-dihydro-1H-indole hydrochloride." [3] Details usage in neurological drug synthesis.
 - Source:

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Sources

- 1. 4-Methoxyindole(4837-90-5) 1H NMR spectrum [chemicalbook.com]
- 2. Medicinal chemistry of indole derivatives: Current to future therapeutic perspectives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]

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